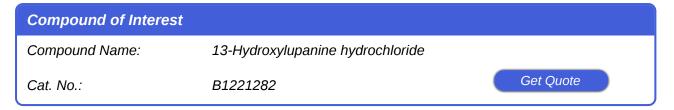


Application Notes and Protocols: 13-Hydroxylupanine Hydrochloride as a Reference Standard

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For Researchers, Scientists, and Drug Development Professionals

Introduction

13-Hydroxylupanine hydrochloride is a salt of the quinolizidine alkaloid, 13-hydroxylupanine. Quinolizidine alkaloids are a class of secondary metabolites found in various plant species, particularly in the genus Lupinus (lupins). Due to its well-defined chemical structure and purity, **13-Hydroxylupanine hydrochloride** serves as an essential reference standard in analytical chemistry, natural product research, and pharmacology. Its applications include the identification and quantification of related alkaloids in plant extracts, food products, and biological samples, as well as in toxicological and pharmacological studies.

This document provides detailed application notes and experimental protocols for the use of **13-Hydroxylupanine hydrochloride** as a reference standard in various analytical and biological assays.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of a reference standard is crucial for its proper handling, storage, and application.



Property	Value	Reference
Chemical Name	(1R,2R,9R,10R,12S)-12- hydroxy-7,15- diazatetracyclo[7.7.1.0 ² , ⁷ .0 ¹⁰ , ¹⁵]heptadecan-6-one hydrochloride	[1]
Molecular Formula	C15H25CIN2O2	[1]
Molecular Weight	300.82 g/mol	[1]
CAS Number	6809-89-8	[1]
Appearance	Off-White to Pale Yellow Solid	[2]
Purity (HPLC)	≥95%	[2]
Solubility	Slightly soluble in Chloroform and Methanol	[2]
Storage	-20°C, Inert atmosphere	[2]

Analytical Applications

13-Hydroxylupanine hydrochloride is instrumental in the development and validation of analytical methods for the detection and quantification of quinolizidine alkaloids.

High-Performance Liquid Chromatography (HPLC)

Application: To identify and quantify 13-Hydroxylupanine in complex mixtures such as plant extracts or food products. A reference standard is essential for method development, validation, and calibration.

Experimental Protocol: Quantitative Analysis of 13-Hydroxylupanine by RP-HPLC

This protocol provides a general framework. Optimization may be required based on the specific matrix and instrumentation.

Instrumentation:



- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
- Reagents:
 - 13-Hydroxylupanine hydrochloride reference standard.
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Water (HPLC grade).
 - Phosphate buffer (e.g., potassium dihydrogen phosphate), pH adjusted.
- Preparation of Standard Solutions:
 - Prepare a stock solution of 13-Hydroxylupanine hydrochloride (e.g., 1 mg/mL) in the mobile phase.
 - \circ Perform serial dilutions to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation (Example: Lupin Flour):
 - Accurately weigh 1 g of the sample into a centrifuge tube.
 - Add 10 mL of 5% trichloroacetic acid.
 - Vortex for 1 minute and sonicate for 15 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.45 μm syringe filter into an HPLC vial.
- Chromatographic Conditions (Example):



 Mobile Phase: A gradient or isocratic mixture of a phosphate buffer and acetonitrile/methanol. An example could be a mixture of phosphate buffer pH 6.6:Acetonitrile:Methanol (45:40:15, v/v/v)[3].

Flow Rate: 1.0 mL/min[3].

Column Temperature: 25 °C[3].

Injection Volume: 20 μL[3].

Detection Wavelength: 220 nm[3].

Data Analysis:

Inject the calibration standards and the sample extracts.

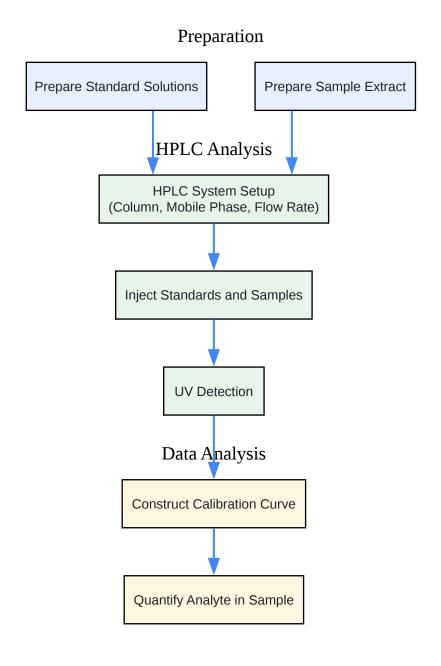
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of 13-Hydroxylupanine in the sample by interpolating its peak
 area on the calibration curve. The retention time for similar compounds can vary, for
 example, a study on other hydrochlorides showed retention times around 2.8 min under
 specific conditions[4].

Expected Results:

Parameter	Expected Value
Retention Time (t_R)	Dependent on specific conditions, but should be consistent for the standard and sample.
Linearity (R²)	> 0.999
Limit of Detection (LOD)	Typically in the ng/mL range.
Limit of Quantification (LOQ)	Typically in the ng/mL to low μg/mL range.

Workflow for HPLC Method Development and Validation





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Caption: Workflow for quantitative HPLC analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

Application: GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds. For quinolizidine alkaloids, it provides characteristic fragmentation patterns that aid in structural elucidation. The reference standard is crucial for confirming the identity of peaks in a chromatogram by comparing retention times and mass spectra.



Experimental Protocol: Identification of 13-Hydroxylupanine by GC-MS

- Instrumentation:
 - Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS).
 - Capillary column suitable for alkaloid analysis (e.g., HP-5MS).
- · Reagents:
 - 13-Hydroxylupanine hydrochloride reference standard.
 - Methanol or Chloroform (GC grade).
 - Derivatizing agent (optional, e.g., BSTFA).
- Preparation of Standard Solution:
 - Dissolve the reference standard in a suitable solvent (e.g., methanol) to a concentration of approximately 100 μg/mL. The hydrochloride salt may need to be converted to the free base for better volatility.
- Sample Preparation (Example: Plant Extract):
 - Perform an acid-base extraction to isolate the alkaloid fraction from the plant material.
 - o Dissolve the final extract in a suitable solvent.
- GC-MS Conditions (Example):
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: Start at 100 °C, hold for 1 min, ramp to 280 °C at 10 °C/min, and hold for 5 min.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Ion Source Temperature: 230 °C.



o Ionization Mode: Electron Ionization (EI) at 70 eV.

Mass Range: m/z 50-550.

- Data Analysis:
 - Inject the standard and sample solutions.
 - Compare the retention time of the peak in the sample chromatogram with that of the reference standard.
 - Compare the mass spectrum of the sample peak with the reference spectrum of 13-Hydroxylupanine.

Expected Results: Mass Spectrum Fragmentation

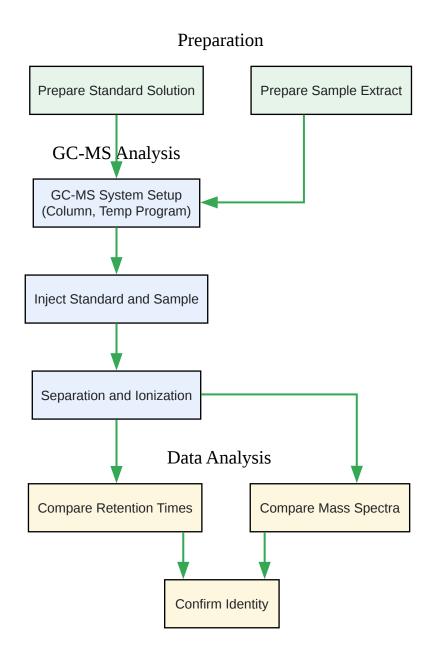
The EI mass spectrum of 13-Hydroxylupanine (as the free base) is expected to show a molecular ion peak (M⁺) at m/z 264 and several characteristic fragment ions.

m/z	Relative Intensity (%)	Possible Fragment Interpretation
264	~15	[M]+
247	~20	[M-OH]+
164	~30	
150	~100	_
136	~80	_
98	~40	_
84	~25	_
55	~35	_

Note: The fragmentation pattern is based on typical spectra for hydroxylated lupanine alkaloids. The relative intensities can vary depending on the instrument and conditions.



Workflow for GC-MS Identification



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Caption: Workflow for compound identification by GC-MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Application: NMR spectroscopy is a primary technique for structural elucidation. A reference standard of **13-Hydroxylupanine hydrochloride** allows for the definitive assignment of proton



(¹H) and carbon (¹³C) signals, which can be used to identify this compound in mixtures or to confirm the structure of newly isolated related compounds.

¹³C NMR Spectral Data (Example)

The following are example chemical shifts for some carbons in the 13-Hydroxylupanine structure.

Carbon Atom	Chemical Shift (δ, ppm)
C=O	~170
C-13 (CH-OH)	~67
CH ₂ (adjacent to N)	~50-60
CH (bridgehead)	~60-70
Other CH ₂	~20-40
Other CH	~30-40

Note: Chemical shifts can vary depending on the solvent and whether it is the free base or the hydrochloride salt.

Biological Applications

The reference standard is also crucial for investigating the biological activities of 13-Hydroxylupanine.

Antifungal Activity

Background: 13α-Hydroxylupanine has been identified as a compound potentially responsible for the antifungal activity of Lupinus extracts against phytopathogens like Fusarium oxysporum[5][6].

Experimental Protocol: Antifungal Susceptibility Testing (Broth Microdilution)

This protocol is adapted from standard methods for antifungal susceptibility testing[7].



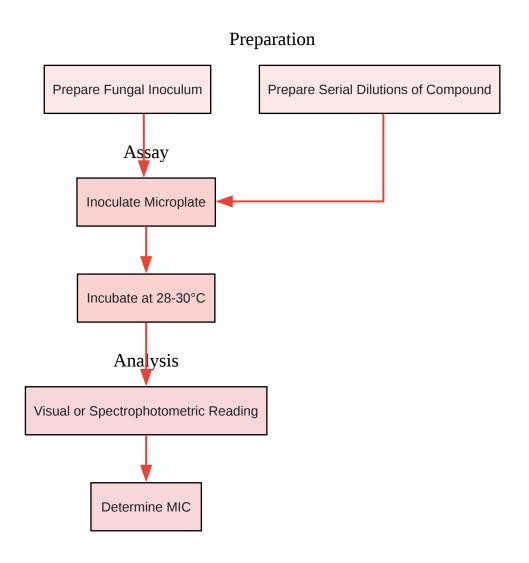
Materials:

- 13-Hydroxylupanine hydrochloride reference standard.
- Fusarium oxysporum culture.
- Potato Dextrose Broth (PDB) or other suitable fungal growth medium.
- Sterile 96-well microplates.
- Spectrophotometer (plate reader).
- Preparation of Fungal Inoculum:
 - Grow F. oxysporum on Potato Dextrose Agar (PDA) for 5-7 days.
 - Harvest spores by flooding the plate with sterile saline and gently scraping the surface.
 - Adjust the spore suspension to a concentration of 1 x 10⁴ cells/mL in PDB.
- Assay Procedure:
 - Prepare a stock solution of 13-Hydroxylupanine hydrochloride in a suitable solvent (e.g., sterile water or DMSO).
 - In a 96-well plate, perform serial two-fold dilutions of the compound in PDB to achieve a range of concentrations (e.g., 1 to 1024 μg/mL).
 - Add 10 μL of the fungal inoculum to each well.
 - Include a positive control (fungal inoculum with a known antifungal agent, e.g., amphotericin B) and a negative control (fungal inoculum with no compound).
 - Incubate the plate at 28-30 °C for 48-72 hours.
- Data Analysis:
 - Determine the Minimum Inhibitory Concentration (MIC), which is the lowest concentration
 of the compound that completely inhibits visible fungal growth.



 Alternatively, measure the optical density (OD) at 600 nm to quantify fungal growth and calculate the percentage of inhibition.

Workflow for Antifungal Susceptibility Testing



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Caption: Workflow for antifungal susceptibility testing.

Ganglionic Blocking Activity

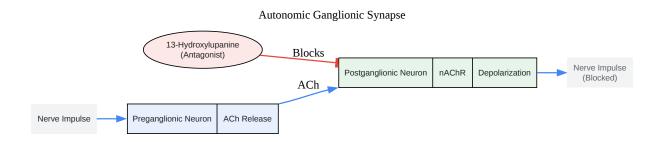
Background: 13-Hydroxylupanine has been reported to block ganglionic transmission[1]. Ganglionic blockers are drugs that inhibit the transmission of nerve impulses in the autonomic ganglia by acting as antagonists at nicotinic acetylcholine receptors (nAChRs)[5].



Mechanism of Action:

Ganglionic blockers competitively antagonize the action of acetylcholine (ACh) at the nicotinic receptors on the postsynaptic membrane of the postganglionic neuron. This prevents the depolarization of the postsynaptic membrane and the subsequent propagation of the nerve impulse.

Signaling Pathway at the Autonomic Ganglion



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Caption: Mechanism of ganglionic blockade.

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